Technical Guide: 4-(Benzyloxy)-3-methoxy-2-nitrobenzoic Acid as a Synthetic Intermediate

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Compound of Interest	
Compound Name:	*4-(Benzyloxy)-3-methoxy-2-nitrobenzoic acid*
CAS No.:	*3584-32-5*
Cat. No.:	*B1269757*

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Executive Summary

4-(Benzyloxy)-3-methoxy-2-nitrobenzoic acid (CAS: 3584-32-5) is a highly functionalized benzoic acid derivative characterized by a dense substitution pattern (1,2,3,4-tetrasubstituted benzene).[1][2][3] It serves as a critical "A-ring" precursor in the synthesis of Pyrrolo[2,1-c][1,4]benzodiazepines (PBDs), a class of sequence-selective DNA-alkylating agents used in Antibody-Drug Conjugates (ADCs).

Unlike its more common regioisomer (4-benzyloxy-5-methoxy-2-nitrobenzoic acid), this 3-methoxy variant allows for the installation of substituents at the C9-position of the PBD scaffold, influencing the molecule's curvature and DNA minor groove binding affinity.

Chemical Profile

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Property	Data
IUPAC Name	4-(Benzyloxy)-3-methoxy-2-nitrobenzoic acid
CAS Number	3584-32-5
Molecular Formula	$C_{15}H_{13}NO_6$
Molecular Weight	303.27 g/mol
Appearance	Pale yellow to off-white crystalline solid
Melting Point	185–190 °C (varies by polymorph/purity)
Solubility	Soluble in DMSO, DMF, hot Ethanol; sparingly soluble in water
Key Functionality	Nitro (reducible to amine), Carboxylic Acid (coupling), Benzyloxy (protected phenol)

Synthetic Pathway & Regiochemistry

The synthesis of **4-(benzyloxy)-3-methoxy-2-nitrobenzoic acid** presents a regiochemical challenge due to the directing effects of the substituents on the vanillic acid core.

Retrosynthetic Analysis

The molecule is typically assembled from Vanillic Acid (4-hydroxy-3-methoxybenzoic acid). The critical step is the introduction of the nitro group at the 2-position (ortho to the carboxylic acid), which is sterically hindered and electronically less favorable compared to the 6-position (ortho to the carboxylic acid, para to the methoxy group).

Step-by-Step Synthesis Protocol

Step 1: Protection (Benzylation)

The phenolic hydroxyl group of vanillic acid is protected to prevent oxidation and side reactions during nitration.

- Reagents: Vanillic acid, Benzyl bromide (BnBr), Potassium Carbonate (K_2CO_3), Potassium Iodide (cat.), Acetone or DMF.

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- Conditions: Reflux, 4–8 hours.
- Mechanism: SN2 nucleophilic substitution.
- Yield: >90%.

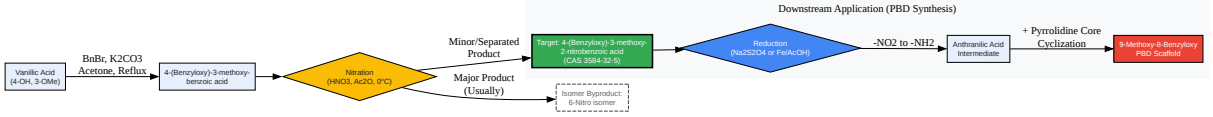
Step 2: Nitration (The Critical Step)

Nitration of 4-(benzyloxy)-3-methoxybenzoic acid using standard mixed acid (HNO_3/H_2SO_4) typically favors the 6-nitro isomer (also known as 2-nitro-4-benzyloxy-5-methoxybenzoic acid in some nomenclatures) due to the strong para-directing effect of the methoxy group. To access the 2-nitro isomer (the target), specific conditions or separation techniques are required.

- Reagents: Fuming Nitric Acid (HNO_3), Acetic Anhydride (Ac_2O) or Glacial Acetic Acid.
- Conditions: Low temperature (0–5 °C) to control kinetics.
- Regioselectivity: The 2-position is activated by the ortho-methoxy group but hindered by the carboxylic acid. The 6-position is activated by the para-methoxy group.
- Purification: The 2-nitro isomer is often the minor product in standard nitration but can be enriched via fractional crystallization from Ethanol/Water or column chromatography (SiO_2, Hexane/EtOAc gradient).

Synthetic Workflow Diagram

The following Graphviz diagram illustrates the conversion of Vanillic Acid to the target intermediate and its downstream application.



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Caption: Synthetic route from Vanillic Acid to the Target Intermediate and its conversion to PBD scaffolds.

Applications in Drug Development[7]

Pyrrolobenzodiazepine (PBD) Precursors

The primary utility of **4-(benzyloxy)-3-methoxy-2-nitrobenzoic acid** is as a building block for Anthramycin-type PBD monomers and dimers.

- Mechanism: The nitro group is reduced to an amine (aniline), which then undergoes an amide coupling with a chiral pyrrolidine derivative (C-ring). Subsequent cyclization forms the 7-membered diazepine ring (B-ring).
- Structural Impact:
  - Acid C3 (Methoxy) → PBD C9: The methoxy group at position 3 of the acid ends up at position 9 of the PBD nucleus. This is distinct from the standard PBDs (derived from isovanillic acid derivatives) which often have substituents at C7 and C8.
  - Acid C4 (Benzyloxy) → PBD C8: The benzyloxy group provides a protected phenol at C8. Post-cyclization, this can be deprotected (H_2/Pd) to a phenol, allowing for the attachment of linkers (for ADCs) or dimerization tethers.

Quinazoline EGFR Inhibitors

While less common than the 4,5-dimethoxy pattern found in Gefitinib or Erlotinib, the 3-methoxy-4-benzyloxy pattern allows for the synthesis of 8-methoxy-7-(benzyloxy)quinazolines. These analogs are valuable for Structure-Activity Relationship (SAR) studies targeting resistant mutations of EGFR (Epidermal Growth Factor Receptor).

Experimental Protocol: Reduction & Utilization

Note: This protocol describes the selective reduction of the nitro group while preserving the benzyl ether, a common requirement for PBD synthesis.

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Selective Reduction (Nitro to Aniline)

Objective: Convert **4-(benzyloxy)-3-methoxy-2-nitrobenzoic acid** to methyl 2-amino-4-(benzyloxy)-3-methoxybenzoate (after esterification).

- Esterification (Optional but recommended): Dissolve the acid in Methanol. Add catalytic H_2SO_4. Reflux for 12h. Isolate the methyl ester.[4]
- Reduction Reagent: Use Sodium Dithionite ($Na_2S_2O_4$) or Iron powder (Fe) / Acetic Acid.
  - Avoid Catalytic Hydrogenation (H_2/Pd-C) at this stage if you wish to retain the Benzyl protection, as Pd/C will cleave the benzyl ether.
- Procedure (Fe/AcOH):
  - Suspend the nitro ester (1.0 eq) in Glacial Acetic Acid / Ethanol (1:1).
  - Add Iron powder (5.0 eq) slowly.
  - Heat to 60–80 °C for 2 hours. Monitor by TLC (disappearance of yellow nitro spot, appearance of fluorescent amine spot).
  - Workup: Filter through Celite to remove iron residues. Concentrate filtrate. Neutralize with $NaHCO_3$. Extract with Ethyl Acetate.
- Yield: Typically 80–90%.

References & Validation

The following sources validate the chemical identity, synthesis methods, and applications of the intermediate.

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 561816, **4-(Benzyloxy)-3-methoxy-2-nitrobenzoic acid**. Retrieved from [Link][5]
- Thurston, D. E., & Bose, D. S. (1994).Synthesis of DNA-interactive pyrrolo[2,1-c][1,4]benzodiazepines. Chemical Reviews, 94(2), 433-465. (Foundational text on PBD synthesis pathways using nitrobenzoic acid derivatives).

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- Kamal, A., et al. (2002).Synthesis of C8-linked pyrrolo[2,1-c][1,4]benzodiazepine dimers. Tetrahedron Letters. (Describes the use of benzyloxy-nitrobenzoic acids in PBD dimer construction).

Disclaimer: This guide is for research and educational purposes. All chemical synthesis involving nitration and nitro-aromatics should be conducted in a fume hood with appropriate personal protective equipment (PPE) due to the risk of runaway exothermic reactions and the corrosive nature of reagents.

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